

L-368,899 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-368,899 hydrochloride*

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CAS Number: 160312-62-9

An In-depth Technical Guide on the Selective Oxytocin Receptor Antagonist

This document provides a comprehensive technical overview of **L-368,899 hydrochloride**, a potent and selective non-peptide antagonist of the oxytocin receptor (OTR).^[1] Initially explored for its potential in managing preterm labor, L-368,899 has become an invaluable pharmacological tool for investigating the diverse physiological and behavioral roles of the oxytocin system.^{[1][2]} Its oral bioavailability and ability to penetrate the central nervous system make it suitable for a wide range of preclinical research, particularly in studies of social behavior, uterine contraction, and other oxytocin-mediated processes.^{[1][3][4]}

Physicochemical and Pharmacological Properties

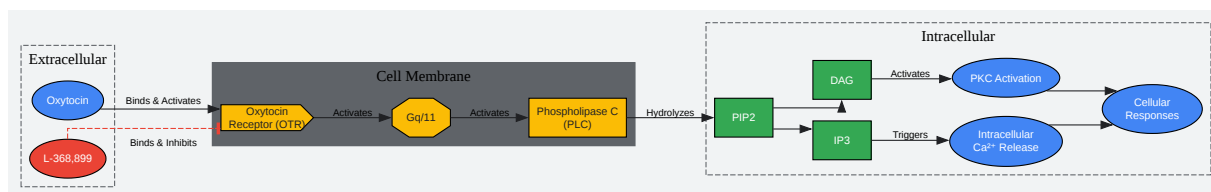
L-368,899 is a well-characterized small molecule with specific properties that are crucial for its application in research.

Property	Value
CAS Number	160312-62-9[5][6]
Molecular Formula	C ₂₆ H ₄₂ N ₄ O ₅ S ₂ • HCl[5]
Molecular Weight	591.2 g/mol [5]
IUPAC Name	[1S-[1α,2α(R*),4β]]-2-amino-N-[7,7-dimethyl-1-[[[4-(2-methylphenyl)-1-piperazinyl]sulfonyl]methyl]bicyclo[2.2.1]hept-2-yl]-4-(methylsulfonyl)-butanamide, monohydrochloride[5]
Synonyms	L-368,899 HCl, L-368899 hydrochloride[4][6]
Solubility	Soluble in DMSO (100 mM) and Water (100 mM)[5]
Mechanism of Action	Competitive antagonist of the oxytocin receptor (OTR)[1]

Mechanism of Action and Signaling Pathway

The primary mechanism of action for L-368,899 is its high-affinity competitive antagonism at the oxytocin receptor, a G-protein coupled receptor (GPCR).[1] By binding to the OTR, it prevents the endogenous ligand, oxytocin, from activating the receptor and initiating downstream intracellular signaling cascades.[1][7]

The OTR is predominantly coupled to the Gq/11 family of G-proteins.[1][8] Upon activation by oxytocin, this pathway stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium (Ca²⁺) from intracellular stores, while DAG activates protein kinase C (PKC).[8] L-368,899 blocks these events by preventing the initial receptor activation.



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Oxytocin Receptor Signaling and L-368,899 Inhibition.

Pharmacological Data

Binding Affinity and Selectivity

L-368,899 demonstrates high selectivity for the oxytocin receptor over the structurally related vasopressin (V_{1a} and V₂) receptors.[9] This selectivity is critical for discerning the specific effects of oxytocin system modulation.

Receptor Target	Species/Tissue	Binding Affinity (IC ₅₀ / K _i)
Oxytocin Receptor (OTR)	Rat Uterus	IC ₅₀ : 8.9 nM[2][6]
Oxytocin Receptor (OTR)	Human Uterus	IC ₅₀ : 26 nM[2][6]
Oxytocin Receptor (OTR)	Coyote Brain	K _i : 12.38 nM[10][11]
Vasopressin V _{1a} Receptor (AVPR1a)	Human Liver	IC ₅₀ : 510 nM[2]
Vasopressin V _{1a} Receptor (AVPR1a)	Rat Liver	IC ₅₀ : 890 nM[2]
Vasopressin V _{1a} Receptor (AVPR1a)	Coyote Brain	K _i : 511.6 nM (Over 40-fold lower affinity than for OTR)[11]
Vasopressin V ₂ Receptor	Human Kidney	IC ₅₀ : 960 nM[2]

Pharmacokinetic Profile

The oral bioavailability of L-368,899 makes it a versatile tool for in vivo studies.

Parameter	Species	Dose & Route	Value
Oral Bioavailability	Rat (female)	5 mg/kg, oral	14% [2] [6]
Oral Bioavailability	Rat (male)	5 mg/kg, oral	18% [2] [6]
Plasma Clearance	Rat	-	23-36 ml/min/kg [2]
Volume of Distribution (V _{dss})	Dog	-	2.0 - 2.6 L/kg [2]
CNS Penetration	Coyote	3 mg/kg, IM	Peaks in CSF at 15-30 minutes [12]

Experimental Protocols

Detailed methodologies are essential for the replication of scientific findings. The following sections describe key experimental protocols involving L-368,899.

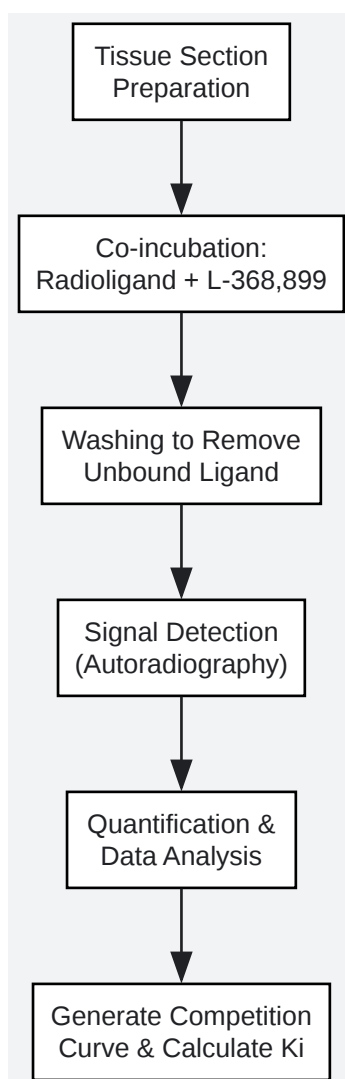
Protocol 1: Competitive Binding Autoradiography

This protocol is used to determine the binding affinity (K_i) and selectivity of L-368,899 for oxytocin and vasopressin receptors in tissue sections.[\[1\]](#)[\[11\]](#)

Methodology:

- Tissue Preparation: Brain or other target tissues are frozen, sliced into thin sections (e.g., 20 μ m) using a cryostat, and mounted on microscope slides.[\[10\]](#)
- Pre-incubation: Slides are briefly fixed (e.g., in 0.1% paraformaldehyde) and rinsed to prepare for binding.[\[11\]](#)
- Competitive Incubation: Slides are co-incubated in a solution containing:
 - A constant concentration of a specific radioligand (e.g., 125 I-OVTA for OTR).[\[11\]](#)

- Increasing concentrations of the unlabeled competitor, L-368,899 (e.g., 10^{-13} M to 10^{-5} M).[11]
- Washing: Slides are washed in buffer to remove any unbound radioligand.[1][11]
- Signal Detection: Slides are apposed to autoradiographic film or phosphor imaging screens to detect the radioactive signal.[1][11]
- Data Analysis: The optical density of the signal is quantified. A competition curve is generated by plotting the specific binding of the radioligand as a function of the L-368,899 concentration. The IC_{50} value is determined from this curve and converted to the K_i value using the Cheng-Prusoff equation.[1]



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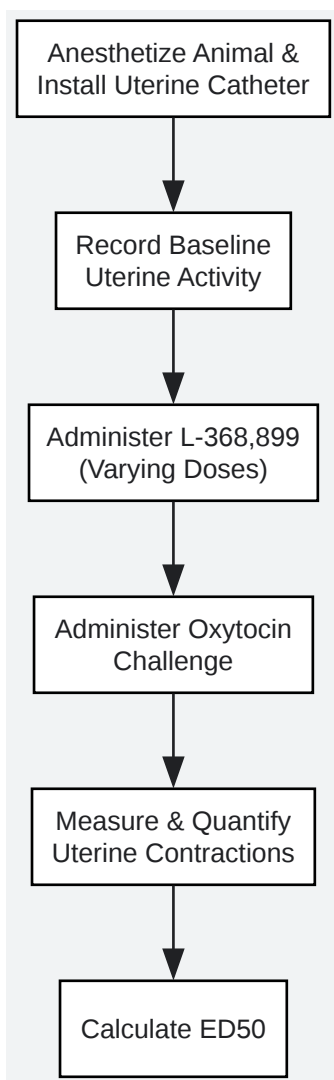
Workflow for Competitive Binding Autoradiography.

Protocol 2: In Vivo Uterine Contraction Assay

This assay assesses the in vivo efficacy of L-368,899 as a tocolytic agent by measuring its ability to inhibit oxytocin-induced uterine contractions.

Methodology:

- **Animal Preparation:** A pregnant or hormonally primed animal (e.g., rat) is anesthetized. A catheter is placed in a uterine horn to monitor intrauterine pressure.[\[1\]](#)
- **Baseline Measurement:** Record baseline uterine activity before any drug administration.[\[1\]](#)
- **Antagonist Administration:** Administer L-368,899 at various doses through the desired route (e.g., intravenous bolus).[\[1\]](#)
- **Oxytocin Challenge:** After a predetermined time, administer a bolus of oxytocin to induce uterine contractions.[\[1\]](#)
- **Data Analysis:** The integrated area under the curve of the pressure recording is used to quantify the contractile response. The dose of L-368,899 required to reduce the oxytocin-induced response by 50% (ED₅₀) is calculated.[\[1\]](#)



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Workflow for In Vivo Uterine Contraction Assay.

Protocol 3: Investigation of Social Behavior

L-368,899 is frequently used to investigate the role of central oxytocin in social behaviors.

- **Social Interaction in Mice:** L-368,899 can be administered via intraperitoneal (i.p.) injection (e.g., 10 mg/kg) or microinfused directly into specific brain regions like the ventral tegmental area (VTA) before behavioral tests.[8][13] Outcome measures include time spent in social interaction zones or preference for a social target.[8]
- **Pair Bonding in Prairie Voles:** To study effects on pair bonding, male prairie voles can receive i.p. injections of L-368,899 (e.g., 10 mg/kg). Partner preference tests are then conducted to

measure the time spent in proximity to a familiar partner versus a novel individual.[8]

Conclusion

L-368,899 hydrochloride is a potent, selective, and orally bioavailable oxytocin receptor antagonist that has proven to be an essential tool in pharmacology and neuroscience.[1][2] Its ability to competitively block the OTR-mediated Gq/11 signaling cascade allows for precise investigation into the roles of oxytocin in processes ranging from uterine contractions to complex social behaviors.[1][8] The detailed protocols and comprehensive pharmacological data presented in this guide serve as a critical resource for researchers aiming to utilize L-368,899 in their studies. When planning experiments, it is crucial to consider its pharmacokinetics and selectivity profile to ensure robust and reproducible results.[8]

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